

Introduction: The Role of Eudragit® Polymers in Drug Delivery

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Eudragits
CAS No.: 26589-39-9
Cat. No.: B1196250

[Get Quote](#)

Eudragit® polymers are a versatile family of polymethacrylates widely utilized in the pharmaceutical industry for developing advanced drug delivery systems.^[1] Their popularity stems from their biocompatibility, tolerance, and diverse range of chemical compositions that allow for precise control over drug release.^{[1][2]} Microencapsulation using these polymers is a key technique to mask tastes, protect sensitive active pharmaceutical ingredients (APIs), improve bioavailability, and, most importantly, achieve controlled or targeted drug release.^[3]

This guide delves into the fundamental principles of Eudragit-based microencapsulation, focusing on the core methodologies, drug release mechanisms, and the critical parameters that govern the final product's characteristics.

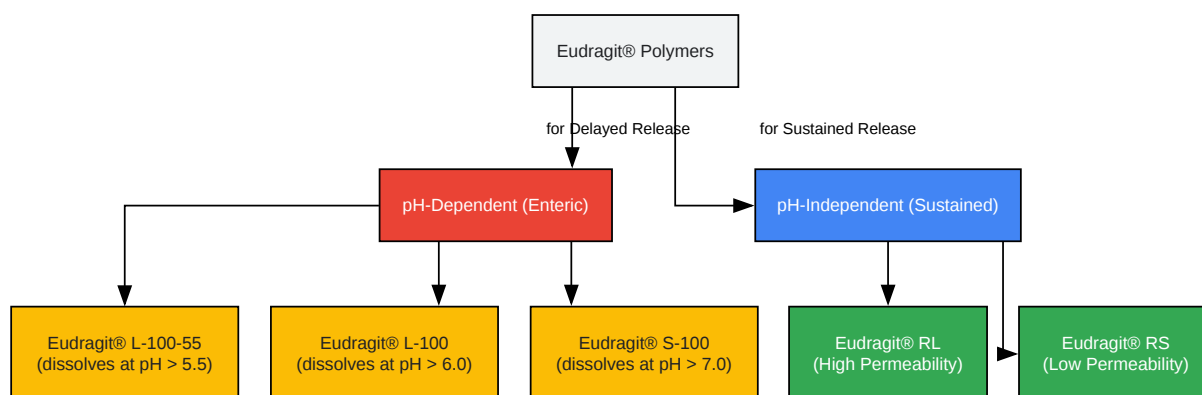
Classification of Eudragit® Polymers

Eudragit® polymers can be broadly categorized based on their solubility and permeability, which dictates their application in drug delivery.

- **pH-Dependent Soluble Polymers (Enteric Coatings):** These polymers contain functional carboxylic acid groups and are insoluble in the acidic environment of the stomach but

dissolve at specific, higher pH values found in the intestines.[4] This property is ideal for protecting acid-labile drugs or preventing gastric irritation.[4][5]

- Eudragit® L-100-55: Dissolves at pH > 5.5 (Duodenum).[6][7]
- Eudragit® L-100: Dissolves at pH > 6.0 (Jejunum).[5][8]
- Eudragit® S-100: Dissolves at pH > 7.0 (Ileum and Colon).[5][7]
- pH-Independent Permeable Polymers (Sustained Release): These polymers are insoluble in aqueous media across the physiological pH range but are permeable, allowing for drug release via diffusion.[9][10] They contain varying amounts of quaternary ammonium groups, which influences their permeability.[10][11]
 - Eudragit® RL (High Permeability): Contains a higher ratio of quaternary ammonium groups, leading to greater swelling and faster drug diffusion.[9][11]
 - Eudragit® RS (Low Permeability): Contains fewer quaternary ammonium groups, resulting in lower permeability and slower drug diffusion.[9][11] These two polymers are often blended to achieve specific, customized release profiles.[9][11]



[Click to download full resolution via product page](#)

Classification of common Eudragit® polymers for microencapsulation.

Core Microencapsulation Techniques

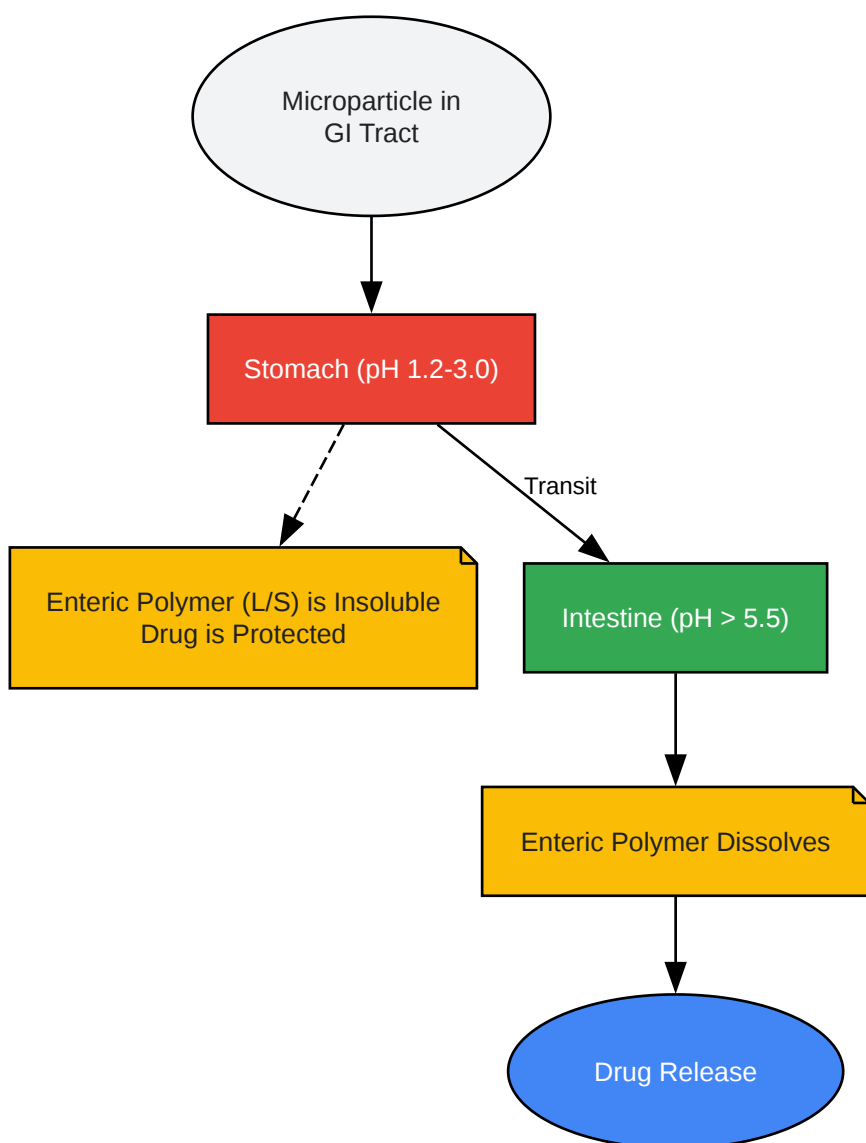
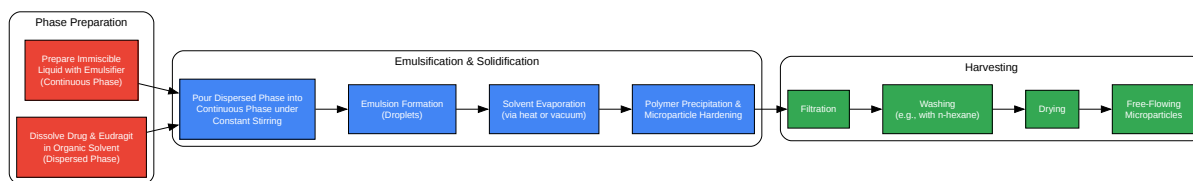
Several techniques are employed for Eudragit-based microencapsulation, with the choice depending on the drug's properties, the desired particle characteristics, and scalability.

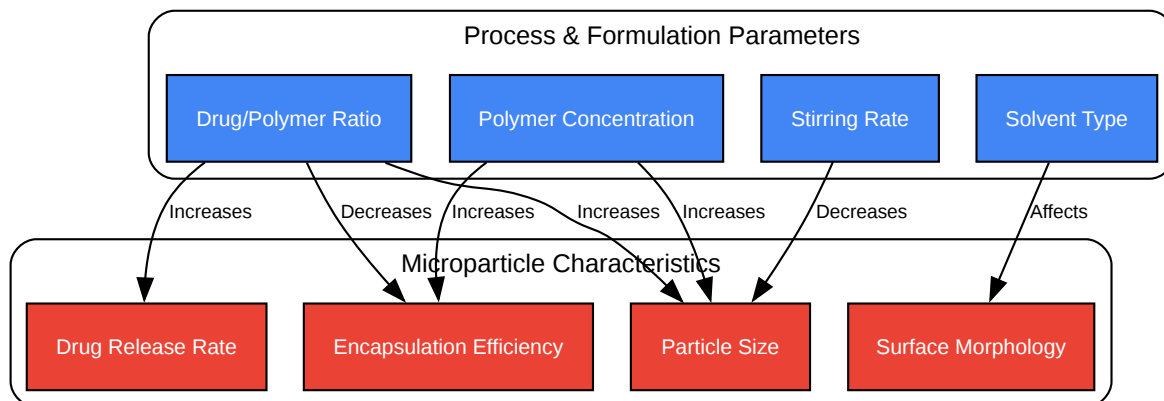
Emulsion-Solvent Evaporation

The emulsion-solvent evaporation method is the most widely cited technique for preparing Eudragit microparticles.^{[3][12][13]} It involves the emulsification of a polymer and drug solution (the dispersed phase) into an immiscible liquid (the continuous phase), followed by the removal of the solvent, which causes the polymer to precipitate around the drug, forming solid microparticles.^{[3][14]}

Key Variations:

- **Oil-in-Water (o/w):** Used for encapsulating water-insoluble (lipophilic) drugs. The polymer and drug are dissolved in a water-immiscible organic solvent (e.g., dichloromethane, acetone) and then emulsified in an aqueous solution containing a stabilizer.
- **Water-in-Oil (w/o):** Suitable for water-soluble drugs. The drug is dissolved in an aqueous phase, which is then emulsified into an organic solution of the polymer. To prevent the drug from partitioning into the external phase, an oil-based continuous phase like liquid paraffin is often used, leading to a modified w/o/o (water-in-oil-in-oil) double emulsion system.^[15]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaexcipients.com [pharmaexcipients.com]
- 2. scholarhub.ui.ac.id [scholarhub.ui.ac.id]
- 3. dissolutiontech.com [dissolutiontech.com]
- 4. pH-Dependent Drug Delivery Systems for Ulcerative Colitis Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 5. DSpace [digital.library.adelaide.edu.au]
- 6. A pH-dependent colon targeted oral drug delivery system using methacrylic acid copolymers. I. Manipulation Of drug release using Eudragit L100-55 and Eudragit S100 combinations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Eudragit: A Novel Carrier for Controlled Drug Delivery in Supercritical Antisolvent Coprecipitation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. discovery.ucl.ac.uk [discovery.ucl.ac.uk]

- 9. EUDRAGIT® Functional Polymers for Sustained Release - Evonik Industries [healthcare.evonik.com]
- 10. asianpubs.org [asianpubs.org]
- 11. Prediction of Optimum Combination of Eudragit RS/Eudragit RL/Ethyl Cellulose Polymeric Free Films Based on Experimental Design for Using as a Coating System for Sustained Release Theophylline Pellets - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov)]
- 12. researchgate.net [researchgate.net]
- 13. rjptonline.org [rjptonline.org]
- 14. Mechanisms of burst release from pH-responsive polymeric microparticles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. wjpr.s3.ap-south-1.amazonaws.com [wjpr.s3.ap-south-1.amazonaws.com]
- To cite this document: BenchChem. [Introduction: The Role of Eudragit® Polymers in Drug Delivery]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1196250/docs#introduction-the-role-of-eudragit-polymers-in-drug-delivery>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)